

# Introduction: The Scientific Context of (S)-2-Morpholineacetic Acid

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## Compound of Interest

Compound Name: (S)-2-Morpholineacetic acid

CAS No.: 1257854-99-1

Cat. No.: B174715

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**(S)-2-Morpholineacetic acid** is a chiral heterocyclic compound featuring a morpholine ring, a common scaffold in medicinal chemistry. Its structural motifs are present in a variety of biologically active molecules, making it a valuable building block for drug discovery and development professionals. The presence of both a secondary amine and a carboxylic acid group provides versatile handles for synthetic elaboration, enabling its incorporation into more complex molecular architectures. Given its application in research environments where precision and safety are paramount, a thorough understanding of its handling, safety protocols, and chemical properties is not merely a regulatory formality but a prerequisite for reliable and reproducible scientific outcomes.

This guide provides a comprehensive overview of the safety, handling, and material safety data for **(S)-2-Morpholineacetic acid**, synthesized from authoritative sources. It is designed to equip researchers, scientists, and drug development professionals with the necessary knowledge to manage this compound responsibly and effectively in a laboratory setting.

## Section 1: Hazard Identification and GHS Classification

Proper hazard identification is the foundation of laboratory safety. While comprehensive toxicological data for **(S)-2-Morpholineacetic acid** specifically is limited, the available Safety Data Sheets (SDS) for the closely related 2-Morpholineacetic acid hydrochloride provide a reliable basis for assessing its potential hazards.<sup>[1][2][3][4]</sup> The compound is classified as an irritant.

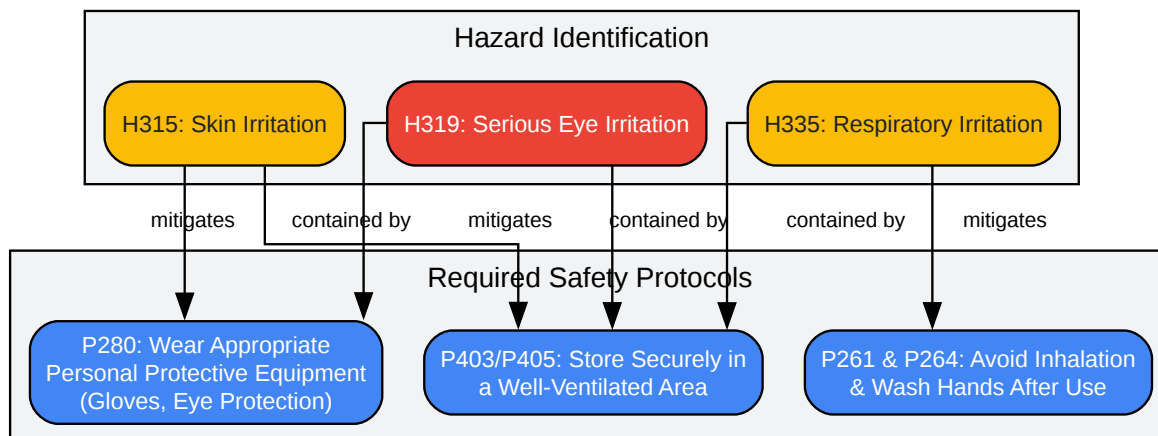
#### GHS Hazard Statements:

- H315: Causes skin irritation.<sup>[3][4]</sup>
- H319: Causes serious eye irritation.<sup>[3][4]</sup>
- H335: May cause respiratory irritation.<sup>[3][4]</sup>

#### GHS Precautionary Statements:

- Prevention: P261 (Avoid breathing dust), P264 (Wash skin thoroughly after handling), P280 (Wear protective gloves/eye protection).<sup>[3][4]</sup>
- Response: P302+P352 (IF ON SKIN: Wash with plenty of soap and water), P305+P351+P338 (IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing), P312 (Call a POISON CENTER or doctor if you feel unwell).<sup>[3][4]</sup>
- Storage: P403+P233 (Store in a well-ventilated place. Keep container tightly closed), P405 (Store locked up).<sup>[3][4]</sup>
- Disposal: P501 (Dispose of contents/container to an approved waste disposal plant).<sup>[3][4]</sup>

The following diagram illustrates the logical flow from hazard identification to the implementation of appropriate safety measures.



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Caption: Logical relationship between GHS hazards and preventative protocols.

## Section 2: Chemical and Physical Properties

A clear understanding of a compound's physical properties is critical for its proper handling, storage, and use in experimental design. The data below is compiled for 2-Morpholineacetic acid and its hydrochloride salt, which serves as a close proxy for the (S)-enantiomer.

Property	Value	Source(s)
Molecular Formula	C <sub>6</sub> H <sub>11</sub> NO <sub>3</sub>	[5][6]
Molecular Weight	145.16 g/mol	[5]
Appearance	Off-white to white solid/powder	[6][7]
Melting Point	162-164 °C	[6]
Boiling Point	272 °C (Predicted)	[6]
Solubility	Soluble in DMSO and Methanol (Slightly). Soluble in water.	[6][8]
Storage Temperature	Room Temperature or 2-8°C	[5][6][8]

## Section 3: Protocols for Safe Handling and Storage

Adherence to rigorous handling and storage protocols is essential not only for personnel safety but also for maintaining the chemical integrity and purity of the reagent, thereby ensuring the validity of experimental results.

### Handling Protocol

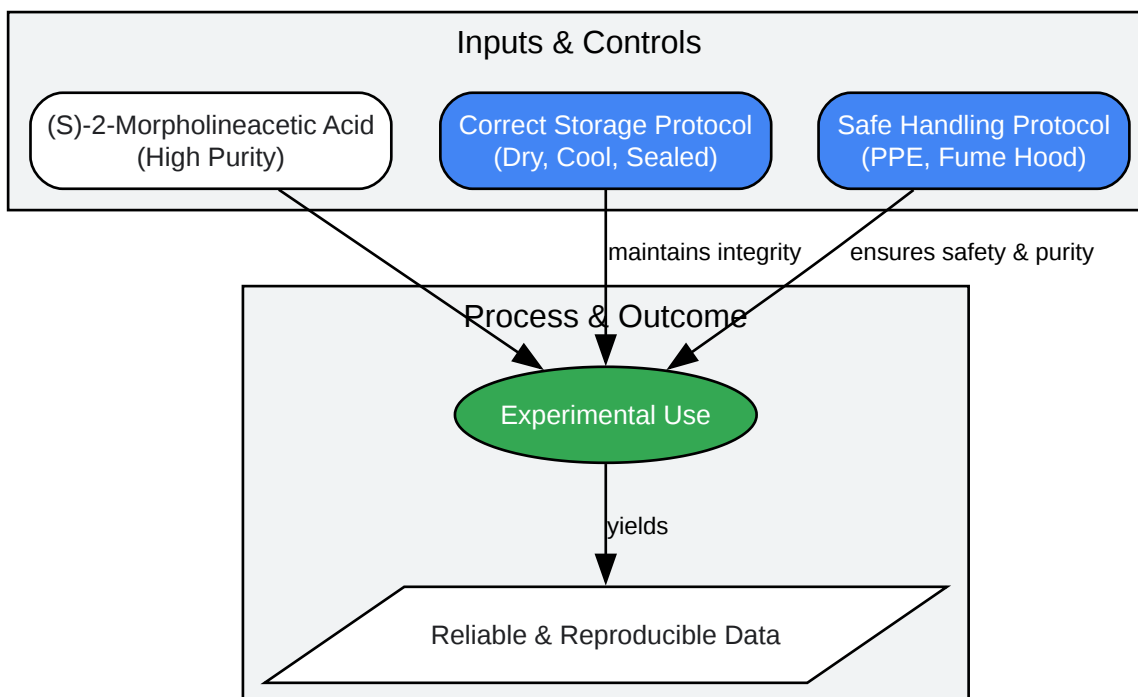
- Engineering Controls: Always handle **(S)-2-Morpholineacetic acid** in a well-ventilated area. A chemical fume hood is strongly recommended to minimize inhalation exposure.<sup>[1][9]</sup> Ensure that safety showers and eyewash stations are readily accessible and in close proximity to the workstation.<sup>[2][10]</sup>
- Personal Protective Equipment (PPE): Wear appropriate PPE at all times. This includes:
  - Eye Protection: Safety glasses with side-shields or tightly fitting safety goggles.<sup>[8][11]</sup>
  - Hand Protection: Chemically resistant gloves, such as nitrile rubber. Inspect gloves for integrity before use.<sup>[4][8]</sup>
  - Skin Protection: A lab coat or impervious clothing to prevent skin contact.<sup>[8][11]</sup>
- Procedural Discipline:
  - Avoid the formation of dust and aerosols during handling.<sup>[1]</sup>
  - Wash hands and any exposed skin thoroughly after handling the compound.<sup>[2][12]</sup>
  - Do not eat, drink, or smoke in the laboratory area where the chemical is handled.<sup>[9][11]</sup>

### Storage Protocol

- Container Integrity: Keep the container tightly closed when not in use to prevent contamination and absorption of moisture.<sup>[1][2][8]</sup>
- Environmental Conditions: Store in a cool, dry, and well-ventilated place.<sup>[1][8]</sup> The compound is described as hygroscopic, making protection from moisture critical.<sup>[1]</sup> Storing under an inert gas like argon or nitrogen is advisable for long-term stability.<sup>[1]</sup>

- Incompatibilities: Store away from incompatible materials, which include strong oxidizing agents, acids, acid chlorides, and acid anhydrides.[1][8]

The following diagram illustrates the causal link between proper storage and handling procedures and the preservation of compound integrity, which is fundamental to achieving trustworthy experimental outcomes.



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Caption: Workflow demonstrating how proper handling preserves compound integrity for reliable data.

## Section 4: First Aid and Emergency Procedures

In the event of accidental exposure, immediate and appropriate action is crucial. The following measures are based on standard chemical first aid protocols.[1][2][3][8]

- Inhalation: If inhaled, move the person to fresh air. If breathing is difficult or stops, provide artificial respiration and seek immediate medical attention.[1][2]

- **Skin Contact:** Immediately remove contaminated clothing. Wash the affected area thoroughly with soap and plenty of water for at least 15 minutes. If skin irritation persists, consult a physician.[1][2]
- **Eye Contact:** Immediately flush the eyes with plenty of water for at least 15 minutes, holding the eyelids open. Remove contact lenses if present and easy to do. Seek immediate medical attention.[1][2][3]
- **Ingestion:** Do NOT induce vomiting. Rinse the mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.[1][8]

In all cases of significant exposure, show the Safety Data Sheet to the attending medical professional.[1]

## Section 5: Accidental Release and Spill Management

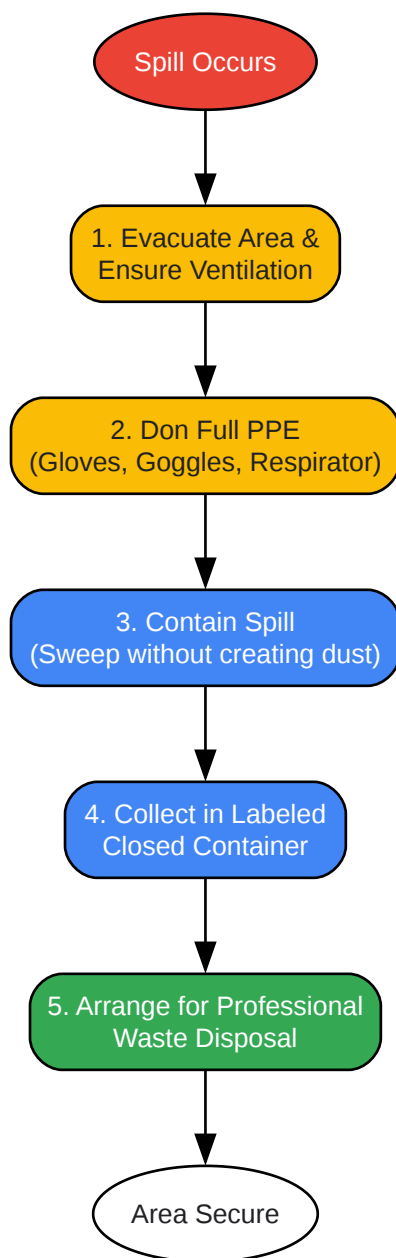
A systematic approach to spill management is essential to contain the hazard and prevent environmental contamination.

### Spill Response Protocol

- **Evacuate & Secure:** Evacuate non-essential personnel from the spill area. Ensure adequate ventilation.[1]
- **Personal Protection:** Don appropriate PPE, including respiratory protection, before entering the spill area.[1]
- **Containment & Cleanup:**
  - Avoid creating dust.[1]
  - Carefully sweep or shovel the spilled solid material into a suitable, labeled, and closed container for disposal.[1]
  - Do not allow the product to enter drains or waterways.[1]
- **Decontamination:** Clean the spill area thoroughly once the material has been removed.

- Disposal: Dispose of the contained waste through a licensed professional waste disposal service.[1]

The workflow for responding to a chemical spill is visualized below.



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Caption: Step-by-step workflow for managing a chemical spill.

## Section 6: Stability, Reactivity, and Disposal

- **Reactivity and Stability:** The compound is stable under recommended storage conditions.[1] However, it should be kept away from incompatible materials such as strong oxidizing agents and strong acids to avoid hazardous reactions.[1][8] Avoid exposure to moisture.[1]
- **Hazardous Decomposition Products:** In the event of a fire, hazardous decomposition products may be formed, including carbon oxides (CO, CO<sub>2</sub>), nitrogen oxides (NO<sub>x</sub>), and hydrogen chloride gas.[1][2]
- **Disposal:** Unused material and its container must be disposed of as hazardous waste. This should be done through a licensed and approved waste disposal company to ensure compliance with all local, state, and federal regulations.[1][2] Do not dispose of as unused product in drains or the environment.

## Conclusion

**(S)-2-Morpholineacetic acid** is a valuable reagent in modern chemical research. Its safe and effective use is contingent upon a robust understanding of its potential hazards and the strict implementation of established safety protocols. By integrating the principles of hazard identification, proper handling, diligent storage, and emergency preparedness into all laboratory workflows, researchers can mitigate risks, protect personnel, and ensure the integrity of their scientific work. This guide serves as a technical resource to support those goals, emphasizing that a culture of safety is inextricably linked to scientific excellence.

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